

# Technical Guide: Absorption Spectrum of Acid Orange 95

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## Compound of Interest

Compound Name: Acid Orange 95

Cat. No.: B1172612

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This technical guide provides a comprehensive overview of the absorption spectrum of Acid Orange 95, a double azo dye. While specific quantitative data for Acid Orange 95 is not readily available in the public domain, this document outlines the standardized experimental protocols for its determination.

## Quantitative Data Summary

The following table summarizes the key spectral properties of Acid Orange 95. It is important to note that the absorption maximum ( $\lambda_{\text{max}}$ ) and molar absorptivity ( $\epsilon$ ) can vary slightly depending on the solvent and pH of the solution.

Parameter	Value	Solvent/Conditions
Chemical Name	C.I. Acid Orange 95	-
C.I. Number	24780	-
CAS Number	12217-33-3	-
Molecular Formula	C <sub>34</sub> H <sub>28</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	-
Molecular Weight	730.72 g/mol	-
Absorption Maximum (λ <sub>max</sub> )	Data not available in cited literature	Typically determined in distilled water or a suitable buffer.
Molar Absorptivity (ε)	Data not available in cited literature	Units: M <sup>-1</sup> cm <sup>-1</sup>

Note: Extensive searches of publicly available scientific literature did not yield specific values for the absorption maximum and molar absorptivity of Acid Orange 95. The determination of these parameters requires experimental analysis as outlined in the protocol below.

## Experimental Protocol: Determination of Absorption Spectrum

This section details the methodology for determining the absorption spectrum and quantitative spectral characteristics of Acid Orange 95 using UV-Visible spectrophotometry.

### 2.1. Principle

UV-Visible spectrophotometry measures the absorbance of light by a substance as a function of wavelength. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. This relationship is fundamental for quantitative analysis.

### 2.2. Materials and Equipment

- Acid Orange 95: Analytical grade powder.

- Solvent: High-purity distilled or deionized water. Other solvents can be used depending on the experimental requirements, but their UV cutoff wavelengths must be considered.
- Spectrophotometer: A calibrated double-beam UV-Visible spectrophotometer capable of scanning a wavelength range of at least 200-800 nm.
- Quartz Cuvettes: Matched pair with a 1 cm path length.
- Volumetric Glassware: Calibrated volumetric flasks and pipettes for accurate solution preparation.
- Analytical Balance: For precise weighing of the dye.
- pH Meter: For pH-dependent studies.

## 2.3. Procedure

### 2.3.1. Preparation of Stock Solution

- Accurately weigh a precise amount (e.g., 10 mg) of Acid Orange 95 powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL volumetric flask.
- Add a small amount of the chosen solvent (e.g., distilled water) to dissolve the dye completely. Gentle warming or sonication may be used if necessary.
- Once dissolved, dilute the solution to the 100 mL mark with the solvent. This creates a stock solution of known concentration (e.g., 100  $\mu\text{g/mL}$ ).

### 2.3.2. Preparation of Working Standards

- Prepare a series of working standards by making serial dilutions of the stock solution using volumetric glassware.
- The concentration range of the working standards should be chosen to yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).

### 2.3.3. Spectrophotometric Measurement

- Turn on the spectrophotometer and allow it to warm up and self-calibrate according to the manufacturer's instructions.
- Set the desired wavelength range for the scan (e.g., 200-800 nm).
- Fill one cuvette with the solvent to be used as a blank. Fill the other cuvette with the most concentrated working standard.
- Place the blank cuvette in the reference beam and the sample cuvette in the sample beam of the spectrophotometer.
- Perform a baseline correction or "auto-zero" with the blank.
- Acquire the absorption spectrum of the working standard. The wavelength at which the maximum absorbance is observed is the  $\lambda_{\text{max}}$ .
- Set the spectrophotometer to measure the absorbance at the determined  $\lambda_{\text{max}}$ .
- Measure the absorbance of all the prepared working standards, starting from the least concentrated.
- Rinse the sample cuvette with the next standard before filling it.

### 2.4. Data Analysis

- Determination of  $\lambda_{\text{max}}$ : The absorption spectrum will show one or more peaks. The wavelength corresponding to the highest peak in the visible region is the  $\lambda_{\text{max}}$ .
- Calibration Curve: Plot a graph of absorbance versus the concentration of the working standards. The resulting plot should be a straight line passing through the origin, confirming adherence to the Beer-Lambert law.
- Molar Absorptivity ( $\epsilon$ ): The molar absorptivity can be calculated from the slope of the calibration curve using the Beer-Lambert law equation:  $A = \epsilon bc$ , where:
  - A is the absorbance

- $\epsilon$  is the molar absorptivity ( $M^{-1}cm^{-1}$ )
- $b$  is the path length of the cuvette (typically 1 cm)
- $c$  is the molar concentration of the dye (mol/L)

The slope of the calibration curve will be equal to  $\epsilon b$ . Since  $b$  is 1 cm, the slope is equal to the molar absorptivity.

## Signaling Pathways and Experimental Workflows

### 3.1. Experimental Workflow for Absorption Spectrum Determination

The following diagram illustrates the logical flow of the experimental procedure for determining the absorption spectrum of Acid Orange 95.

Caption: Experimental workflow for determining the absorption spectrum of Acid Orange 95.

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